

An In-depth Technical Guide to the Physical Properties of Propionaldehyde

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Compound of Interest

Compound Name: *Propionaldehyde*

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This technical guide provides a comprehensive overview of the key physical properties of **propionaldehyde**, specifically its boiling point and density. The information herein is curated for professionals in research and development who require precise and reliable data for their work. This document includes a summary of quantitative data, detailed experimental protocols, and a logical workflow diagram to illustrate the process of property determination.

Physical Properties of Propionaldehyde

Propionaldehyde, also known as propanal, is a three-carbon aldehyde with the chemical formula $\text{CH}_3\text{CH}_2\text{CHO}$. It is a colorless, volatile liquid with a characteristic pungent, fruity odor. Understanding its physical properties is crucial for its application in various chemical syntheses and for ensuring safe handling and storage.

The boiling point and density of **propionaldehyde** have been determined and reported in numerous chemical literature and databases. The following table summarizes these key physical properties.

Physical Property	Value	Conditions
Boiling Point	46-50 °C	At standard atmospheric pressure (760 mmHg)
48 °C	At standard atmospheric pressure[1]	
49 °C	At 760 Torr[2]	
Density	0.81 g/cm ³	At 20 °C[1]
0.805 g/mL	At 25 °C[3][4][5]	
0.805 g/mL	At 20 °C	

Experimental Protocols

Accurate determination of physical properties relies on precise and validated experimental methodologies. The following sections detail the protocols for the synthesis of **propionaldehyde** and the determination of its boiling point, as well as a standard method for measuring its density.

A common laboratory method for the preparation of **propionaldehyde** is the oxidation of 1-propanol. This procedure also allows for the direct determination of the product's boiling point during purification.

Materials:

- 1-Propanol
- Potassium dichromate (K₂Cr₂O₇)
- Concentrated sulfuric acid (H₂SO₄)
- Anhydrous sodium sulfate (Na₂SO₄)
- Distillation apparatus with a reflux condenser and a receiving flask

Procedure:

- **Reaction Setup:** In a round-bottom flask, place 1-propanol. The flask is fitted with a dropping funnel and a reflux condenser. The outlet of the reflux condenser is connected to a distillation condenser and a cooled receiving flask.
- **Oxidizing Mixture Preparation:** Prepare a solution of potassium dichromate in water and slowly add concentrated sulfuric acid while cooling the mixture.
- **Oxidation Reaction:** Gently heat the 1-propanol in the flask to its boiling point. Slowly add the oxidizing mixture from the dropping funnel. The heat from the exothermic reaction will maintain the distillation of the **propionaldehyde** as it is formed. The temperature of the vapor at the distillation head should be monitored.
- **Product Collection:** The **propionaldehyde**, having a lower boiling point than 1-propanol, distills over and is collected in the ice-cooled receiving flask.
- **Purification and Boiling Point Measurement:** The collected distillate is dried over anhydrous sodium sulfate. The dried liquid is then purified by fractional distillation. The boiling point is recorded as the temperature range over which the majority of the liquid distills at a constant temperature. The boiling point of pure **propionaldehyde** is expected to be in the range of 46-50 °C at standard atmospheric pressure.

The density of a liquid can be determined using several standard methods. The pycnometer method is a precise and commonly used technique for volatile liquids like **propionaldehyde**. This protocol is based on the principles outlined in OECD Test Guideline 109.

Materials:

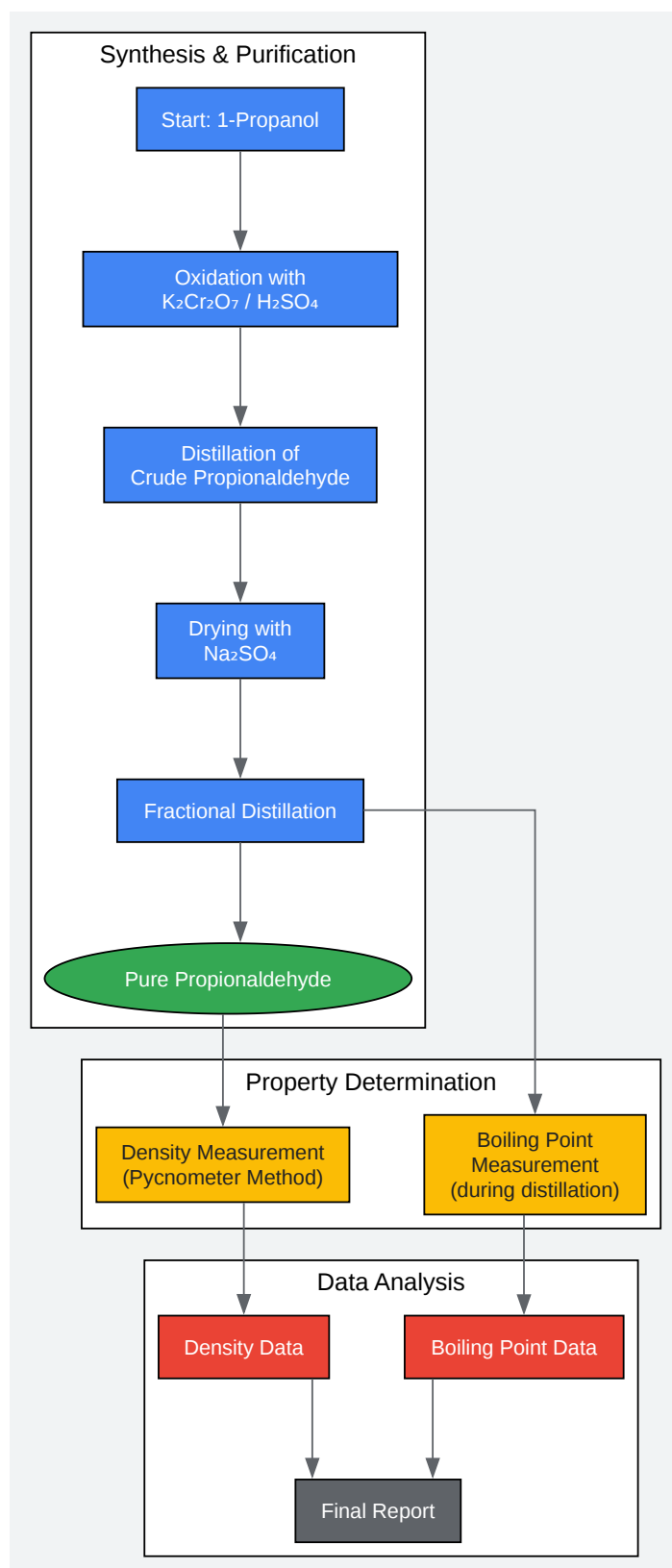
- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to ± 0.1 mg)
- Constant temperature water bath
- **Propionaldehyde** sample
- Deionized water (for calibration)

Procedure:

- Calibration of the Pycnometer:
 - Thoroughly clean and dry the pycnometer and its stopper.
 - Weigh the empty, dry pycnometer on the analytical balance (m_{empty}).
 - Fill the pycnometer with deionized water and insert the stopper, ensuring the capillary is filled and no air bubbles are present.
 - Place the filled pycnometer in a constant temperature water bath (e.g., 20 °C) until it reaches thermal equilibrium.
 - Remove the pycnometer, carefully wipe it dry, and weigh it (m_{water}).
 - The volume of the pycnometer (V) can be calculated using the density of water (ρ_{water}) at the specific temperature: $V = (m_{\text{water}} - m_{\text{empty}}) / \rho_{\text{water}}$.
- Measurement of **Propionaldehyde** Density:
 - Empty and thoroughly dry the calibrated pycnometer.
 - Fill the pycnometer with the **propionaldehyde** sample, following the same procedure as with water.
 - Equilibrate the filled pycnometer in the constant temperature water bath.
 - Wipe the pycnometer dry and weigh it ($m_{\text{propionaldehyde}}$).
- Calculation of Density:
 - The mass of the **propionaldehyde** is calculated as: $m_{\text{sample}} = m_{\text{propionaldehyde}} - m_{\text{empty}}$.
 - The density of the **propionaldehyde** ($\rho_{\text{propionaldehyde}}$) is then calculated as: $\rho_{\text{propionaldehyde}} = m_{\text{sample}} / V$.

Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for determining the key physical properties of **propionaldehyde**, from initial synthesis to final data analysis.



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Caption: Workflow for the determination of the physical properties of **propionaldehyde**.

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